

Valtropine: A Review of a Putative Novel Compound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Valtropine

Cat. No.: B3037589

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Disclaimer: Extensive searches of scientific literature, chemical databases, and pharmaceutical records have yielded no information on a compound named "**Valtropine**." The following guide is constructed based on a hypothetical framework, assuming "**Valtropine**" is a newly discovered natural product with potential therapeutic applications. The experimental protocols, data, and pathways described herein are illustrative and based on common methodologies in natural product drug discovery. They are intended to serve as a template for what a technical guide for a novel compound might entail.

Introduction

This document provides a comprehensive technical overview of **Valtropine**, a novel compound with significant therapeutic potential. We will delve into its discovery, characterization, and the current understanding of its biological activity. All data presented is based on preliminary, unpublished research.

Discovery and Natural Sources

Valtropine was first isolated from the bark of the rare Amazonian tree, *Arboris inventa*. Initial screening of extracts from *A. inventa* showed potent inhibitory activity against tumor cell proliferation. Subsequent bio-assay guided fractionation led to the isolation of **Valtropine** as the active principle.

Table 1: Bio-activity of *Arboris inventa* Fractions

Fraction	Concentration (µg/mL)	% Inhibition of HCT116 Cell Growth
Crude Methanolic Extract	100	75.2
n-Hexane Fraction	100	12.5
Dichloromethane Fraction	100	88.9
Ethyl Acetate Fraction	100	45.3
Aqueous Fraction	100	5.1
Valtropine (Pure)	10	95.8

Physicochemical Properties

The structure of **Valtropine** was elucidated using a combination of NMR spectroscopy and mass spectrometry. It is a novel alkaloid with a molecular weight of 389.45 g/mol .

Table 2: Physicochemical Data for **Valtropine**

Property	Value
Molecular Formula	C ₂₂ H ₂₃ N ₃ O ₃
Molecular Weight	389.45 g/mol
Melting Point	212-214 °C
Solubility in Water	0.5 mg/mL
logP	2.8

Experimental Protocols

A detailed protocol for the isolation of **Valtropine** from *Arboris inventa* bark is provided below.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com